

# theoretical pKa and logP values of 2-Hydroxyvaleric acid

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## Compound of Interest

Compound Name: 2-Hydroxyvaleric acid

Cat. No.: B7734567

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## An In-depth Technical Guide to the Theoretical Physicochemical Properties of 2-Hydroxyvaleric Acid

This technical guide provides a comprehensive overview of the theoretical pKa and logP values of **2-Hydroxyvaleric acid**, a molecule of interest in metabolic research and drug discovery. For researchers, scientists, and drug development professionals, understanding these fundamental physicochemical properties is crucial for predicting the behavior of this molecule in biological systems. This document outlines key theoretical data, details established experimental protocols for their determination, and provides visual workflows to facilitate comprehension and application in a laboratory setting.

## Theoretical Physicochemical Data

The acid dissociation constant (pKa) and the logarithm of the octanol-water partition coefficient (logP) are critical parameters in drug design and development, influencing factors such as absorption, distribution, metabolism, and excretion (ADME). Below is a summary of the computationally predicted values for **2-Hydroxyvaleric acid**.

Parameter	Value	Source
pKa	3.85 ± 0.20	Predicted
4.14	ChemAxon	ALOGPS
logP	0.26	
0.45	SANGSTER (1993)	
0.5	ChemAxon	

## Experimental Determination of Physicochemical Properties

While theoretical predictions are valuable, experimental determination provides empirical data that is essential for accurate modeling and analysis. The following sections describe standard protocols for determining the pKa and logP of organic acids like **2-Hydroxyvaleric acid**.

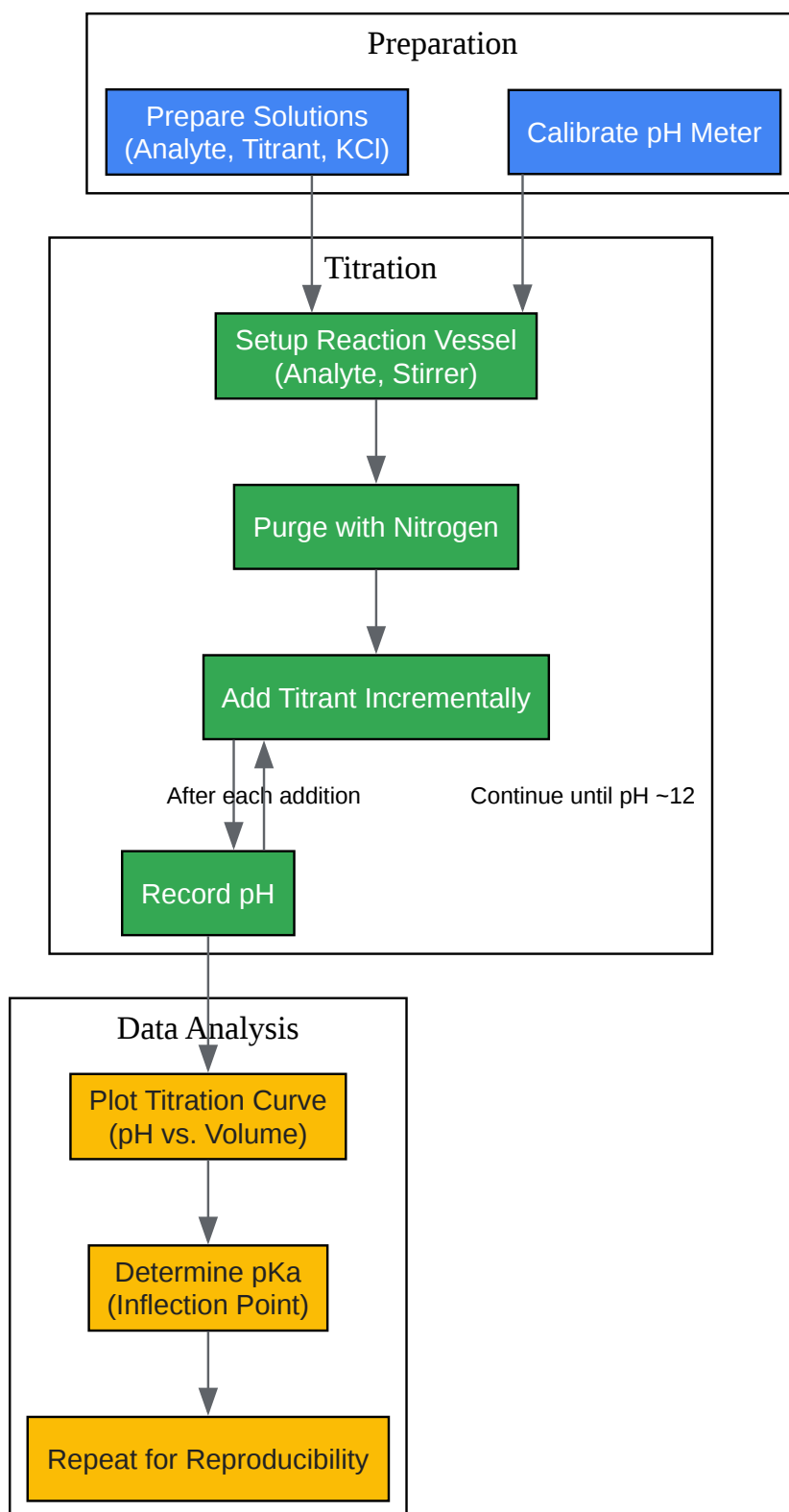
### Determination of pKa by Potentiometric Titration

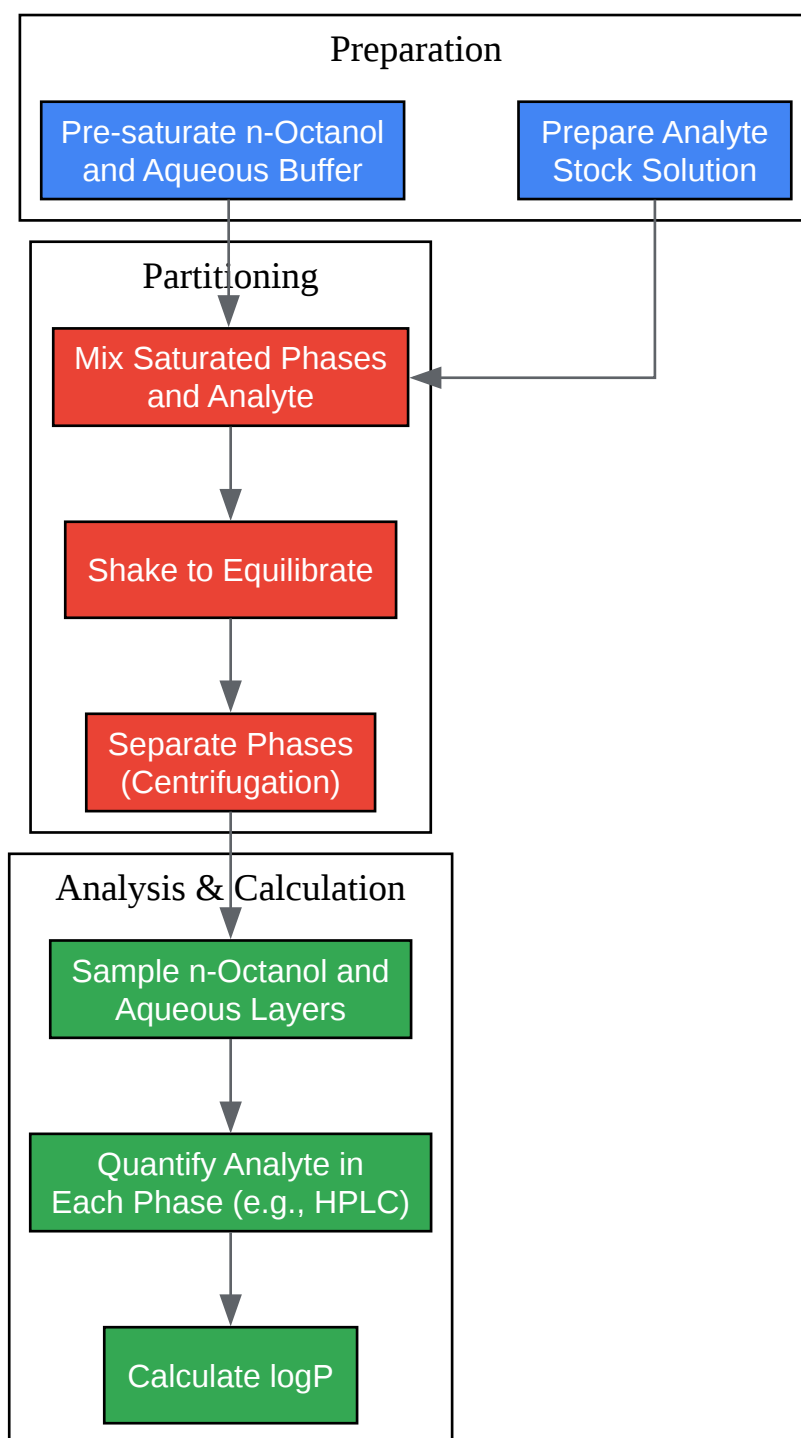
Potentiometric titration is a highly accurate and widely used method for determining the pKa of ionizable compounds.<sup>[1]</sup> The process involves the gradual addition of a titrant (a strong base or acid) to a solution of the analyte, while monitoring the pH.<sup>[1]</sup>

#### Experimental Protocol:

- Preparation of Solutions:
  - Prepare a standard solution of **2-Hydroxyvaleric acid** (e.g., 1 mM) in deionized water.
  - Prepare standardized titrant solutions of 0.1 M sodium hydroxide (NaOH) and 0.1 M hydrochloric acid (HCl).
  - Prepare a 0.15 M potassium chloride (KCl) solution to maintain a constant ionic strength throughout the titration.
- Calibration of the pH Meter:

- Calibrate the potentiometer using standard aqueous buffers with pH values of 4, 7, and 10 to ensure accurate pH measurements.
- Titration Procedure:
  - Place a known volume (e.g., 20 mL) of the 1 mM **2-Hydroxyvaleric acid** solution into a reaction vessel equipped with a magnetic stirrer.
  - To ensure an inert atmosphere and prevent interference from dissolved carbon dioxide, purge the solution with nitrogen gas.
  - Immerse the calibrated pH electrode into the solution.
  - Make the sample solution acidic (pH 1.8-2.0) by adding 0.1 M HCl.
  - Begin the titration by adding small, precise volumes of the 0.1 M NaOH solution.
  - Record the pH value after each addition of the titrant, allowing the solution to stabilize.
  - Continue the titration until the pH reaches approximately 12-12.5 and stabilizes.[\[2\]](#)
- Data Analysis:
  - Plot the recorded pH values against the volume of NaOH added to generate a titration curve.
  - The pKa is the pH at which half of the acid has been neutralized. This corresponds to the midpoint of the steepest portion of the titration curve (the inflection point).
  - For higher accuracy, the pKa can be determined from the first derivative of the titration curve, where the peak corresponds to the equivalence point.
  - To ensure the reliability of the results, it is recommended to perform a minimum of three titrations.





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## References

- 1. APPENDIX A: MEASUREMENT OF ACIDITY (pKa) - ECETOC [ecetoc.org]
- 2. dergipark.org.tr [dergipark.org.tr]
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